

Application Notes & Protocols: Preparation and Characterization of Injectable Calcium Sulfate Bone Cement

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Compound of Interest

Compound Name: Calcium Sulfate Hydrate

Cat. No.: B8644785

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Introduction to Calcium Sulfate Bone Cement

Calcium sulfate has a long history in clinical use as a bone void filler, dating back to 1892. Its appeal lies in its excellent biocompatibility, biodegradability, and osteoconductivity. When prepared as a cement, it can be injected percutaneously to fill bone defects of various shapes and sizes, offering a minimally invasive approach to bone regeneration. The setting reaction of calcium sulfate hemihydrate (CSH) to calcium sulfate dihydrate (CSD) forms the basis of this technology, creating a hardened, implantable scaffold that is gradually replaced by new bone tissue.

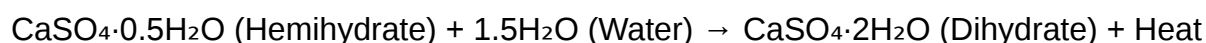
The injectable form of calcium sulfate bone cement is achieved by mixing a calcium sulfate-based powder with an aqueous solution to form a paste. This paste must possess specific rheological properties to be easily injected through a syringe and needle, yet have a setting time that is practical for clinical applications. The final hardened cement should exhibit adequate mechanical strength to support the defect site during the initial healing phase.

Core Principles: The Chemistry of Setting

The setting of calcium sulfate bone cement is governed by the hydration of calcium sulfate hemihydrate ($\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$) to form calcium sulfate dihydrate ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), also known as gypsum. This reaction is exothermic and results in the formation of an interlocking crystalline structure that provides mechanical strength to the cement.

The two common forms of calcium sulfate hemihydrate used are α -hemihydrate and β -hemihydrate. The α -form is produced by a wet process (autoclaving gypsum), resulting in more regular, larger crystals with lower water demand. The β -form is created through a dry process (calcination in open air), leading to smaller, more irregular crystals with a higher water demand. For injectable cements, α -hemihydrate is generally preferred due to its lower water requirement, which results in a denser, stronger final product.

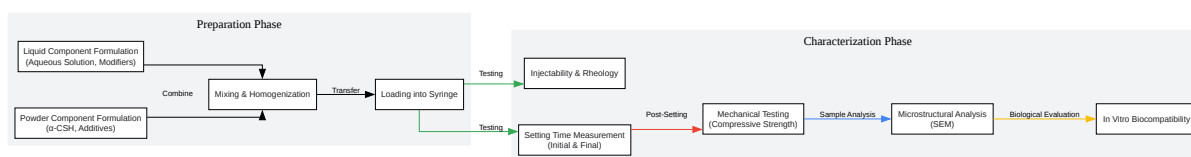
The setting reaction can be represented as:



The kinetics of this reaction can be modulated by various factors, including the type of hemihydrate, the powder-to-liquid ratio, temperature, and the presence of accelerators or retarders.

Experimental Workflow for Preparation and Characterization

The following diagram illustrates the general workflow for the preparation and subsequent characterization of injectable calcium sulfate bone cement.



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